

Structural Elucidation of 2-Methylcyclohexanamine Hydrochloride: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 2-Methylcyclohexanamine
hydrochloride

CAS No.: 10049-61-3

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As a Senior Application Scientist in structural characterization, I approach the elucidation of small cyclic molecules not merely as a data-collection exercise, but as a self-validating logical framework. **2-Methylcyclohexanamine hydrochloride** is a critical aliphatic building block utilized in the synthesis of active pharmaceutical ingredients (APIs). However, its structural assignment presents a distinct analytical challenge: the cyclohexane ring introduces complex conformational dynamics, and the presence of two adjacent stereocenters (C1 and C2) necessitates rigorous differentiation between cis and trans diastereomers.

This whitepaper details the causality behind the experimental choices required to unambiguously elucidate the structure of **2-methylcyclohexanamine hydrochloride**, establishing a robust, self-validating analytical workflow.

Physicochemical & Structural Overview

Before initiating any spectroscopic workflow, it is imperative to define the fundamental physicochemical boundaries of the target analyte. The hydrochloride salt form significantly

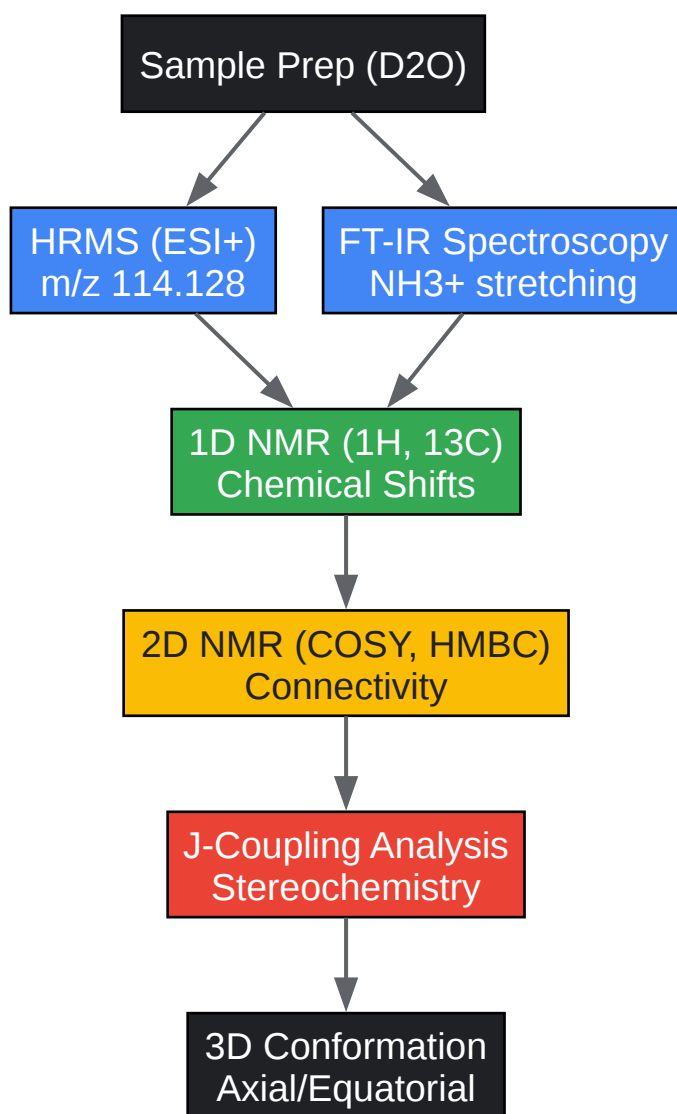
alters the solubility profile and electronic environment of the primary amine compared to its free-base counterpart.

Table 1: Physicochemical Properties of **2-Methylcyclohexanamine Hydrochloride**

Property	Value	Analytical Significance
Molecular Formula	C ₇ H ₁₆ ClN	Dictates the exact mass target for HRMS.
Molecular Weight	149.66 g/mol	Bulk mass reference for gravimetric sample prep.
Monoisotopic Mass (Free Base)	113.1204 Da ^[1]	Target m/z for ESI+ mass spectrometry.
Topological Polar Surface Area	26 Å ² ^[1]	Indicates moderate polarity; guides solvent selection.
Complexity Score	70.8 ^[1]	Reflects the presence of the substituted cyclic system.

The Self-Validating Analytical Workflow

To achieve absolute certainty in structural elucidation, we must employ orthogonal techniques that cross-validate one another. Mass spectrometry confirms the atomic composition, infrared spectroscopy verifies the functional groups, and multidimensional NMR maps the atomic connectivity and 3D spatial arrangement.



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Fig 1. Self-validating analytical workflow for the structural elucidation of the amine salt.

Step-by-Step Methodologies

Protocol A: Sample Preparation for NMR (The Causality of Solvent Choice)

- Solvent Selection: Weigh 15 mg of **2-methylcyclohexanamine hydrochloride**. Dissolve in 0.6 mL of Deuterium Oxide (D₂O) rather than CDCl₃. Causality: Amine hydrochloride salts exhibit poor solubility in non-polar halogenated solvents. More importantly, D₂O facilitates rapid protic exchange of the -NH₃⁺ protons for deuterium. This eliminates the broad,

quadrupolar-relaxed nitrogen protons from the ^1H spectrum, which would otherwise obscure the critical multiplet splitting of the C1 and C2 protons.

- Transfer: Transfer the homogeneous solution to a standard 5 mm NMR tube.
- Reference: Utilize internal DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) at 0.0 ppm for chemical shift calibration, as TMS is insoluble in D_2O .

Protocol B: High-Resolution Mass Spectrometry (HRMS)

- Dilution: Prepare a 1 $\mu\text{g/mL}$ solution of the analyte in 50:50 Methanol:Water with 0.1% Formic Acid.
- Ionization: Inject into an Electrospray Ionization (ESI) source operating in positive ion mode. Causality: The acidic matrix ensures the amine remains fully protonated, maximizing the yield of the $[\text{M}-\text{Cl}]^+$ (or $[\text{M}+\text{H}]^+$ of the free base) pseudomolecular ion.
- Detection: Scan using a Time-of-Flight (TOF) analyzer to achieve mass accuracy within 5 ppm of the theoretical m/z 114.1283.

Protocol C: FT-IR Spectroscopy

- Matrix Prep: Grind 2 mg of the solid analyte with 100 mg of dry KBr and press into a translucent pellet.
- Acquisition: Scan from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} .
- Validation: Look for the broad, intense absorption band between 3200–2800 cm^{-1} , which is the hallmark of the $-\text{NH}_3^+$ stretching vibration, confirming the salt form of the primary amine.

Spectroscopic Elucidation: Mapping the Backbone

Once the molecular mass and functional groups are verified, NMR spectroscopy is deployed to map the carbon backbone.

1D NMR Analysis and Stereochemical Signatures

The ^1H and ^{13}C NMR spectra of **2-methylcyclohexanamine hydrochloride** provide direct evidence of its relative stereochemistry. In a mixed sample of cis and trans isomers, the

chemical shifts of the C1 proton (α to the amine) serve as a diagnostic stereochemical probe[2].

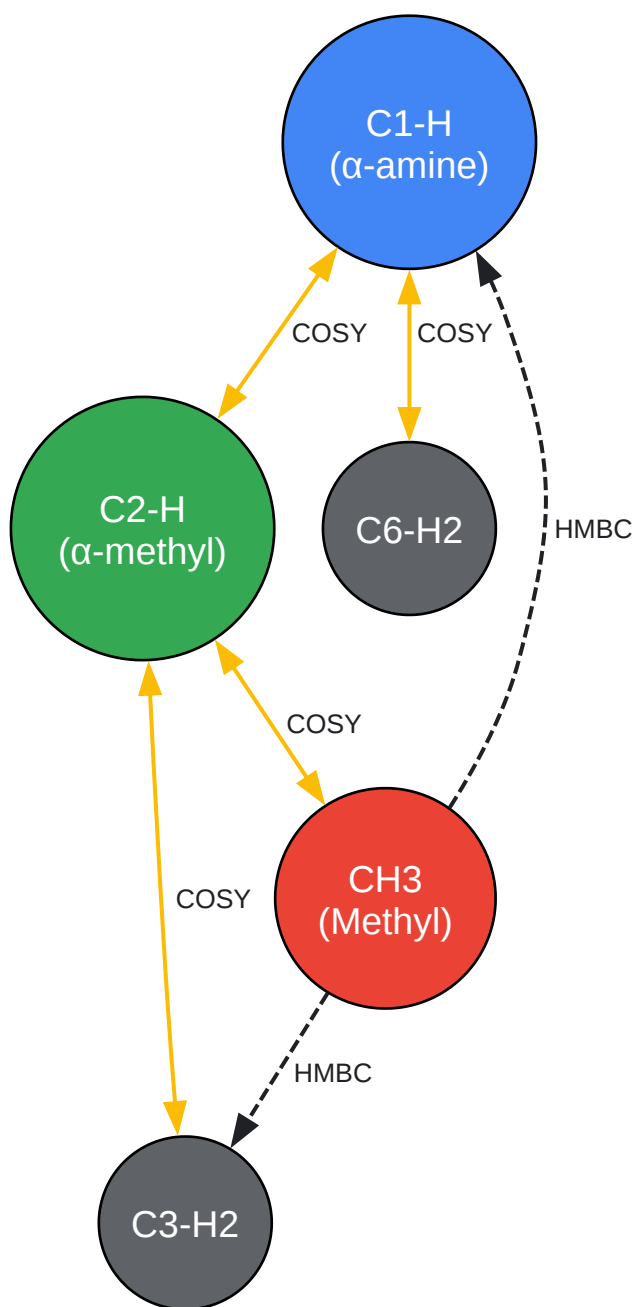
Table 2: Diagnostic NMR Assignments (300 MHz / 75 MHz, D₂O)[2]

Isomer	Nucleus	Chemical Shift (δ , ppm)	Multiplicity / Integration	Structural Implication
Trans (Major)	¹ H (C1-H)	2.70	m, 0.8H	Axial proton (Shielded)
Trans (Major)	¹³ C (C1)	56.45	s	α -carbon
Cis (Minor)	¹ H (C1-H)	3.27	m, 0.2H	Equatorial proton (Deshielded)
Cis (Minor)	¹³ C (C1)	52.85	s	α -carbon
Both	¹ H (Aliphatic)	2.01 – 0.79	m, 11H	Cyclohexane ring + Methyl

The Causality of Chemical Shifts: Why does the trans isomer exhibit a C1-H shift at 2.70 ppm, while the cis isomer appears downfield at 3.27 ppm? In a cyclohexane chair, equatorial protons reside in the deshielding region of the adjacent C-C bond's magnetic anisotropy, causing them to resonate at higher frequencies (higher ppm). Axial protons sit in the shielding cone, resonating upfield. In the trans-(1R,2R) isomer[3], the thermodynamically favored conformation places both the bulky methyl and the amine groups in equatorial positions (di-equatorial). Consequently, both the C1-H and C2-H protons must be axial, resulting in the upfield shift to 2.70 ppm[2]. Conversely, the cis isomer forces one substituent axial and one equatorial. If the methyl group locks into the equatorial position to minimize 1,3-diaxial interactions, the amine is forced axial, leaving the C1-H proton equatorial, which explains its downfield shift to 3.27 ppm[2].

2D NMR Connectivity Network

To prove the connectivity beyond reasonable doubt, we rely on Homonuclear Correlation Spectroscopy (COSY) and Heteronuclear Multiple Bond Correlation (HMBC).



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Fig 2. Key 2D NMR correlation network establishing the 2-methylcyclohexanamine backbone.

The self-validating loop is closed when the methyl protons (CH_3) show a strong ^3J HMBC correlation to C1 and C3, and a ^2J correlation to C2. The COSY spectrum will show unbroken spin-spin coupling from the methyl doublet, to the C2-H multiplet, to the C1-H multiplet, confirming the 1,2-substitution pattern on the ring.

Conformational Analysis and Solvent Effects

The structural elucidation of substituted cyclohexanes is heavily influenced by hyperconjugative interactions and solvent effects[4].

While the trans isomer is relatively rigid in its di-equatorial conformation, the cis isomer undergoes a delicate conformational equilibrium. The protonation state of the amine (free base vs. hydrochloride salt) drastically alters its effective steric bulk and solvation energy. In protic solvents like D₂O or Methanol-d₄, the protonated -NH₃⁺ group is heavily solvated, increasing its apparent volume. However, as demonstrated in related 2-substituted cyclohexylamines, strong stereoelectronic interactions can sometimes override simple steric generalizations, locking the molecule into a specific axial/equatorial orientation regardless of the solvent medium[4]. By extracting the ³J_{HH} coupling constants from the highly resolved D₂O NMR spectrum, we can calculate the exact dihedral angles using the Karplus equation. A large ³J coupling (~10-12 Hz) between C1-H and C2-H in the trans isomer definitively proves an axial-axial (antiperiplanar) relationship, finalizing the 3D structural proof.

References

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